

Application Notes and Protocols for Administering Endomorphin 1 Acetate in Mice

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Compound of Interest

Compound Name: *Endomorphin 1 acetate*

Cat. No.: *B15619490*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and administration of Endomorphin 1 (EM-1) acetate in mice for in vivo research. Endomorphin 1 is a potent and highly selective endogenous agonist for the μ -opioid receptor, making it a valuable tool for investigating pain, addiction, and other neurological processes.

Overview

Endomorphin 1 is a tetrapeptide with the amino acid sequence Tyr-Pro-Trp-Phe-NH₂.^[1] As a selective μ -opioid receptor agonist, it produces potent analgesic effects.^{[2][3]} These protocols are designed to ensure the effective and reproducible administration of EM-1 acetate for various experimental paradigms in mice.

Data Presentation

Table 1: Recommended Dosage of Endomorphin 1 Acetate in Mice for Analgesia

Administration Route	Dosage Range	Pain Model	Reference
Intracerebroventricular (i.c.v.)	1 - 10 μ g/mouse	Formalin Test	[4]
Intracerebroventricular (i.c.v.)	3 - 30 nmol/mouse	Oxygen Consumption Study	[5]
Intracerebroventricular (i.c.v.)	AD50 = 6.16 nM	Tail-flick Test	
Intracerebroventricular (i.c.v.)	AD50 = 1.94 nM	Hot-plate Test	
Intrathecal (i.t.)	ED50 = 10.11 nmol	CFA-induced Mechanical Allodynia	
Intravenous (i.v.)	3 - 100 nmol/kg	Vasodepressor Response	
Intraperitoneal (i.p.)	-	Analgesic effect observed, but less potent than central administration.	

Note: The optimal dose should be determined empirically for each specific experimental model and mouse strain.

Experimental Protocols

Protocol 1: Preparation of Endomorphin 1 Acetate Stock and Working Solutions

Materials:

- **Endomorphin 1 acetate** powder
- Sterile Dimethyl Sulfoxide (DMSO)

- Sterile Saline (0.9% NaCl)
- Sterile Polyethylene glycol 300 (PEG300)
- Sterile Tween-80
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure for Stock Solution (e.g., 1 mg/mL in DMSO):

- Aseptically weigh the desired amount of **Endomorphin 1 acetate** powder.
- In a sterile microcentrifuge tube, dissolve the powder in the appropriate volume of sterile DMSO to achieve a 1 mg/mL concentration.
- Vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[\[5\]](#)
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[5\]](#)

Procedure for Working Solution for Injection:

- For Intracerebroventricular (i.c.v.) and Intrathecal (i.t.) Injection: The preferred vehicle is sterile artificial cerebrospinal fluid (aCSF) or sterile saline.
 - Thaw a single-use aliquot of the EM-1 acetate stock solution.
 - Dilute the stock solution to the final desired concentration using sterile aCSF or saline. For example, to prepare a 10 µg/5 µL solution, dilute the 1 mg/mL stock solution accordingly.

- Vortex the working solution gently to ensure homogeneity.
- It is recommended to prepare the working solution fresh on the day of the experiment.[5]
- For Intravenous (i.v.) and Intraperitoneal (i.p.) Injection: A common vehicle formulation to improve solubility and stability can be used.[5]
 - Thaw a single-use aliquot of the EM-1 acetate stock solution.
 - Prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[5]
 - Add the required volume of the EM-1 acetate stock solution to the vehicle to achieve the final desired concentration.
 - Vortex thoroughly to ensure a clear and homogenous solution.
 - Prepare this working solution fresh for each experiment.[5]

Protocol 2: Administration of Endomorphin 1 Acetate to Mice

General Considerations:

- All animal procedures should be performed in accordance with institutional and national guidelines for the care and use of laboratory animals.
- Use appropriate sterile techniques for all injections to prevent infection.
- The volume of injection should be appropriate for the size of the mouse and the route of administration.

Intracerebroventricular (i.c.v.) Injection:

- This procedure requires stereotaxic surgery to implant a guide cannula into the lateral ventricle of the mouse brain.
- Mice should be allowed to recover from surgery before any drug administration.

- On the day of the experiment, gently restrain the mouse and insert the injection cannula through the guide cannula.
- Infuse the prepared EM-1 acetate working solution slowly over a defined period (e.g., 1-2 minutes).
- Leave the injector in place for a short period after infusion to prevent backflow.

Intrathecal (i.t.) Injection:

- This technique involves a lumbar puncture to deliver the substance directly into the cerebrospinal fluid of the spinal cord.
- Proper training and skill are required to perform this procedure accurately and safely.
- Briefly anesthetize the mouse with a suitable anesthetic (e.g., isoflurane).
- Insert a fine-gauge needle between the L5 and L6 vertebrae. A tail-flick response is often indicative of correct needle placement.
- Inject the EM-1 acetate working solution slowly.

Intravenous (i.v.) Injection:

- The lateral tail vein is the most common site for i.v. injections in mice.
- Warm the mouse's tail using a heat lamp or warm water to dilate the veins.
- Place the mouse in a restrainer.
- Insert a small-gauge needle (e.g., 30G) into the lateral tail vein and inject the solution slowly.

Intraperitoneal (i.p.) Injection:

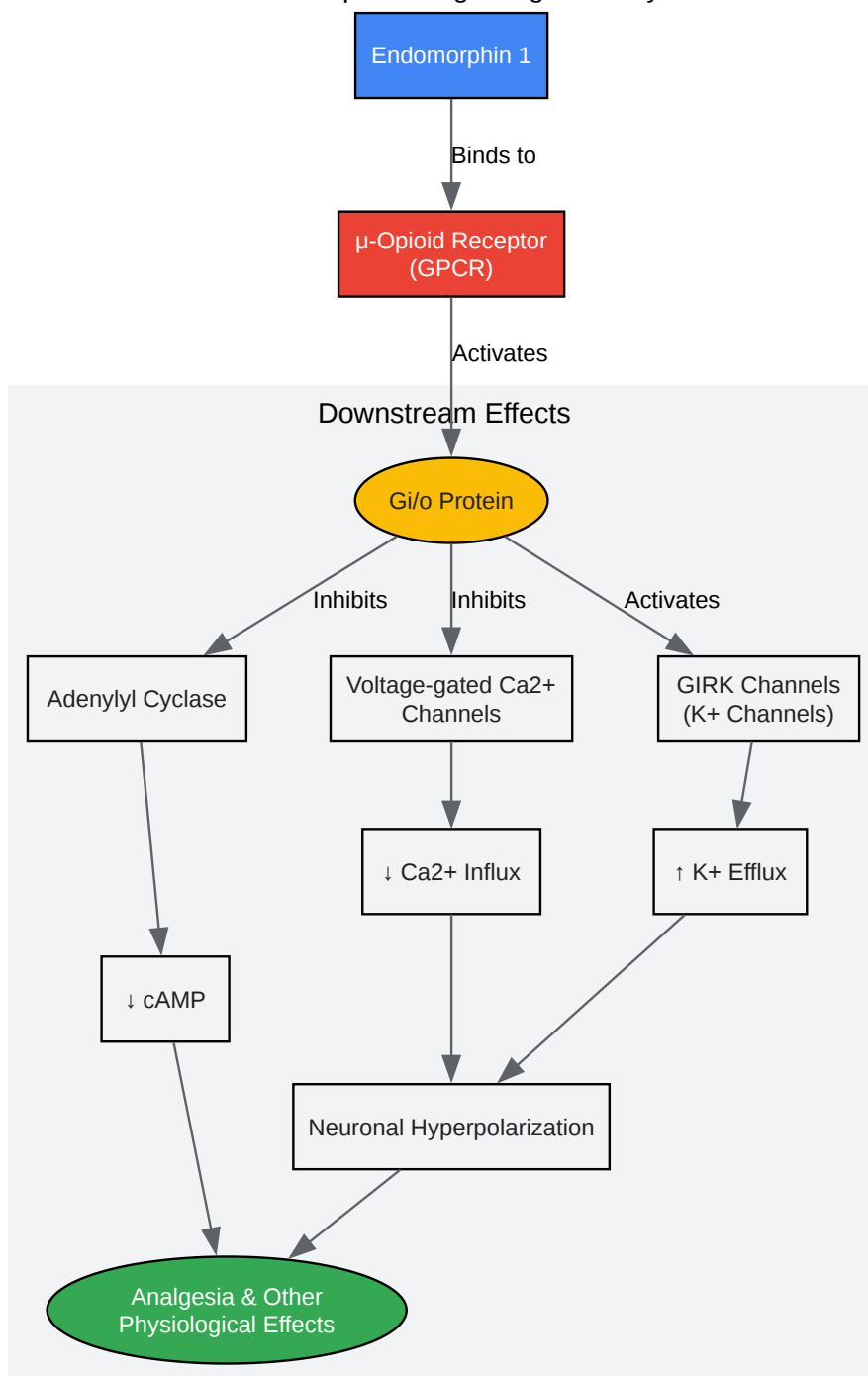
- Restrain the mouse by scruffing the neck and back to expose the abdomen.
- Tilt the mouse's head downwards.

- Insert the needle into the lower right or left quadrant of the abdomen at a 30-45° angle to avoid puncturing the internal organs.
- Aspirate to ensure no fluid is drawn back, then inject the solution.

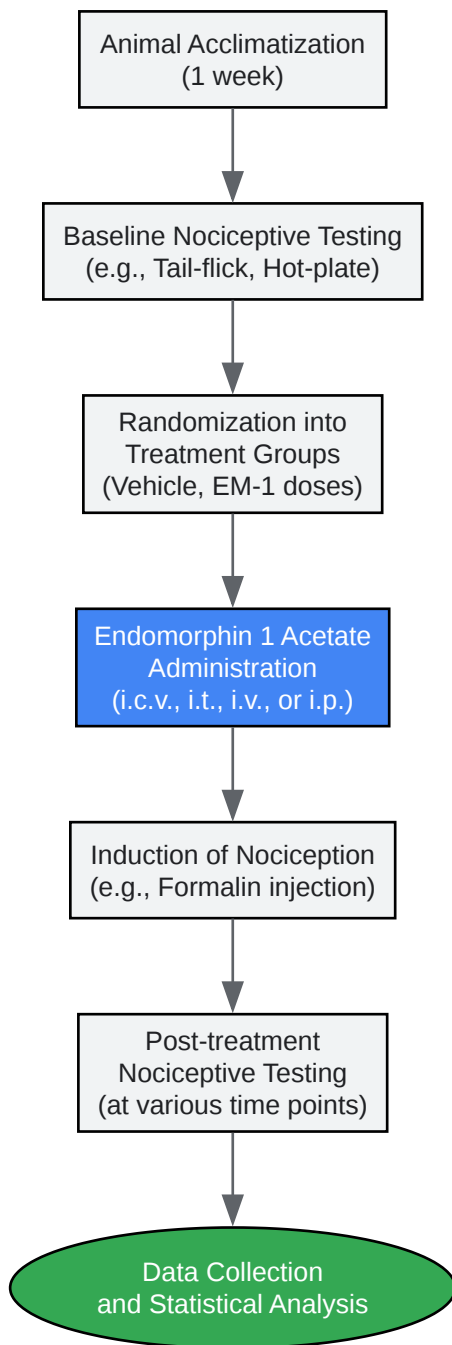
Signaling Pathway and Experimental Workflow

The primary mechanism of action for Endomorphin 1 is through the activation of the μ -opioid receptor, a G-protein coupled receptor (GPCR).

Endomorphin 1 Signaling Pathway



Experimental Workflow: Analgesic Testing

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